

Personal protective equipment for handling NAMOLINE

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Compound of Interest

Compound Name: NAMOLINE

Cat. No.: B3130362

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Essential Safety and Handling Guide for NAMOLINE

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **NAMOLINE**. Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Chemical and Physical Properties

A summary of the known quantitative data for **NAMOLINE** is provided below for easy reference.

Property	Value	Source
Molecular Formula	C10H3ClF3NO4	DC Chemicals[1], BOC Sciences[2]
Molecular Weight	293.58	DC Chemicals[1], BOC Sciences[2]
Boiling Point	307.4±42.0°C at 760 mmHg	BOC Sciences[2]
Density	1.7±0.1 g/cm3	BOC Sciences[2]
Appearance	Solid	DC Chemicals[1]
Purity	≥95%	BOC Sciences[2]
Storage Temperature	-20°C (powder) or -80°C (in solvent)	DC Chemicals[1]

Hazard Identification and Personal Protective Equipment (PPE)

NAMOLINE is classified with the following hazards:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.[1]
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.[1]
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long-lasting effects.[1]

To mitigate these risks, the following personal protective equipment is mandatory when handling **NAMOLINE**:

PPE Category	Specific Equipment
Eye Protection	Safety goggles with side-shields
Hand Protection	Protective gloves
Skin and Body Protection	Impervious clothing
Respiratory Protection	Suitable respirator

Experimental Protocols: Handling and Disposal

Strict adherence to the following protocols is necessary to ensure safety and proper disposal.

Handling Protocol:

- Ventilation: Use **NAMOLINE** only in areas with appropriate exhaust ventilation.[\[1\]](#)
- Avoid Contact: Avoid inhalation, and contact with eyes and skin.[\[1\]](#)
- Aerosol Prevention: Avoid the formation of dust and aerosols.[\[1\]](#)
- Prohibited Actions: Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Hygiene: Wash skin thoroughly after handling.[\[1\]](#)

Spill Protocol:

- Containment: Collect any spillage.[\[1\]](#)
- Environmental Protection: Keep the product away from drains, water courses, or the soil.[\[1\]](#)

Storage Protocol:

- Container: Keep the container tightly sealed.[\[1\]](#)
- Location: Store in a cool, well-ventilated area.[\[1\]](#)
- Environmental Conditions: Keep away from direct sunlight and sources of ignition.[\[1\]](#)

- Temperature: Store at -20°C as a powder or -80°C when in solvent.[1]

Disposal Protocol:

- Waste Disposal: Dispose of contents and container to an approved waste disposal plant.[1]

Workflow for Safe Handling of NAMOLINE

The following diagram outlines the logical workflow for the safe handling of **NAMOLINE**, from preparation to disposal.



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Caption: Workflow for the safe handling of **NAMOLINE**.

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References

- 1. Namoline|342795-11-3|MSDS [dcchemicals.com]
- 2. bocsci.com [bocsci.com]
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